

# Personal protective equipment for handling Tpgs-750-M

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## Compound of Interest

Compound Name: *Tpgs-750-M*

Cat. No.: *B10815358*

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## Essential Safety and Handling Guide for Tpgs-750-M

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling, use, and disposal of **Tpgs-750-M** (DL- $\alpha$ -Tocopherol methoxypolyethylene glycol succinate). Adherence to these guidelines is essential to ensure a safe laboratory environment.

## Product Identification and Hazard Summary

- Chemical Name: DL- $\alpha$ -Tocopherol methoxypolyethylene glycol succinate
- Synonyms: **TPGS-750-M**
- CAS Number: 1309573-60-1[1]
- Primary Use: Amphiphile and surfactant for research purposes, particularly in drug delivery and catalysis.[2][3][4]

**Tpgs-750-M** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[1] However, it is crucial to handle it with care to minimize exposure and maintain a safe working environment. According to experience and available information, the

product does not have any harmful effects when used and handled according to specifications.  
[\[1\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Tpgs-750-M** to prevent direct contact.

PPE Category	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash-prone operations. <a href="#">[1]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing to prevent skin contact. <a href="#">[1]</a> <a href="#">[5]</a>
Respiratory Protection	Not typically required under normal use with adequate ventilation. If dust or aerosols are generated, use a NIOSH-approved respirator.
Hand Protection	Wear protective gloves. <a href="#">[1]</a>

## Handling and Storage Procedures

### 3.1. Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)[\[5\]](#)
- Use a chemical fume hood for procedures that may generate dust or aerosols.[\[5\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[5\]](#)

### 3.2. Safe Handling Practices:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)[\[5\]](#)
- Do not ingest or inhale.

- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke in areas where **Tpgs-750-M** is handled.[5]

### 3.3. Storage:

- Store in a tightly closed container.[1][5]
- Keep in a cool, dry, and well-ventilated place.[1][5]
- Store locked up.[5]

## First Aid Measures

In case of exposure, follow these immediate first aid protocols:

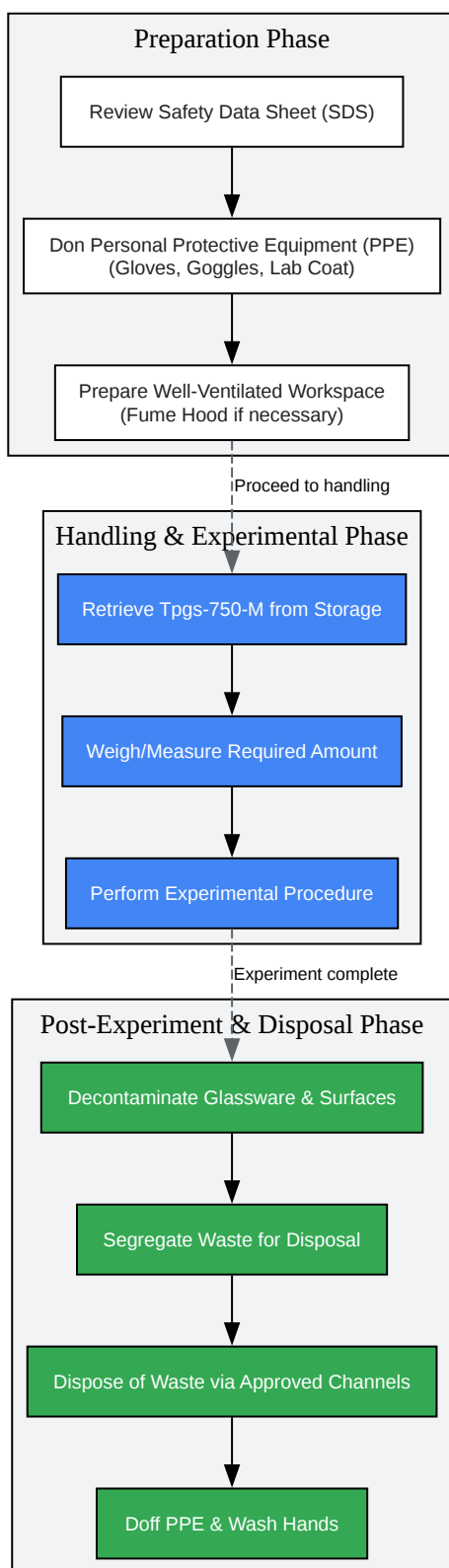
Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. [1][5] Remove contact lenses, if present and easy to do.[1][5] Continue rinsing. Seek medical attention if irritation persists.
Skin Contact	Wash with plenty of soap and water.[5] Remove contaminated clothing and wash it before reuse. [5] If skin irritation occurs, seek medical attention.
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1][5] Call a poison center or doctor if you feel unwell.[1]
Ingestion	Rinse mouth.[5] Do NOT induce vomiting. Seek medical attention.

## Disposal Plan

Dispose of **Tpgs-750-M** and its container in accordance with all applicable local, state, and federal regulations.[5] Do not allow the product to enter drains or waterways.

## Experimental Workflow for Handling Tpgs-750-M

The following diagram outlines the standard operating procedure for the safe handling of **Tpgs-750-M** from receipt to disposal.



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Caption: Workflow for the safe handling of **Tpgs-750-M**.

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